

An In-depth Technical Guide to the Safety and Handling of Copper Neodecanoate

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Compound of Interest

Compound Name: Copper neodecanoate

Cat. No.: B8117835

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **copper neodecanoate**, a substance of interest in various research and development applications. The information is presented to meet the needs of a scientific audience, with a focus on detailed data presentation and an understanding of the experimental basis for safety classifications.

Chemical Identification and Physical Properties

Copper neodecanoate is a copper salt of neodecanoic acid. It is important to distinguish it by its unique identifiers and understand its physical characteristics for safe handling and storage.



Identifier	Value	Source
CAS Number	50315-14-5, 68084-48-0	[1] [2]
Molecular Formula	C ₂₀ H ₃₈ CuO ₄	[1] [2]
Molecular Weight	406.06 g/mol	[1]
Appearance	Dark green liquid	[1]
Boiling Point	265.6°C at 760 mmHg	[1]
Flash Point	121.3°C	[1]
Water Solubility	183 mg/L at 20°C	

Hazard Identification and Classification

Copper neodecanoate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute oral toxicity and aquatic toxicity.

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

GHS Pictograms:

-  alt text
-  alt text

Signal Word: Warning

Handling Precautions and Personal Protective Equipment

Adherence to proper handling procedures and the use of appropriate personal protective equipment (PPE) are critical to minimize exposure and ensure safety in the laboratory.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

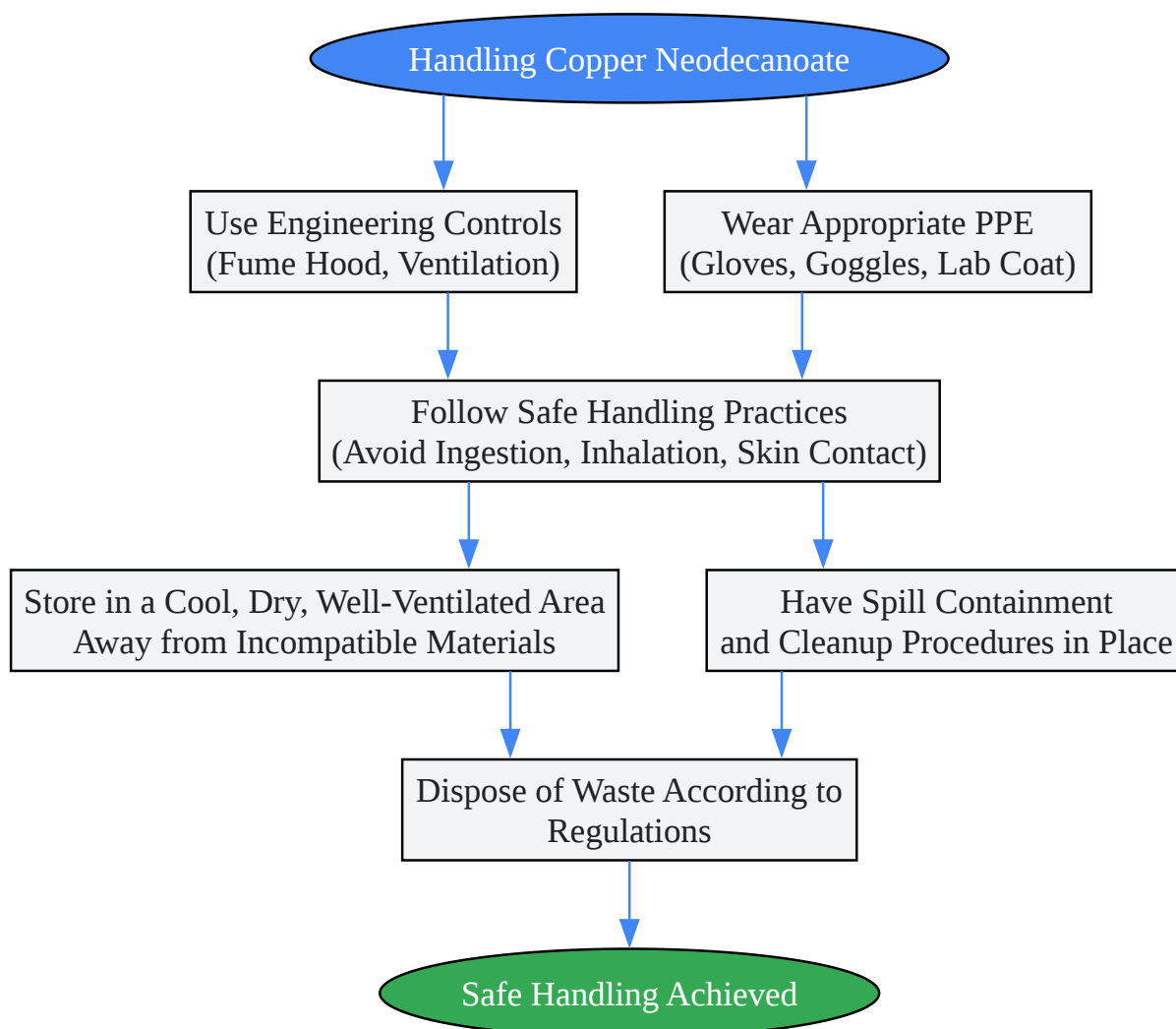
Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Not typically required with adequate ventilation. If aerosols or mists are generated, use a NIOSH-approved respirator with an appropriate cartridge.

General Hygiene Practices

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **copper neodecanoate** is handled.
- Remove contaminated clothing and wash it before reuse.

The following diagram illustrates the logical workflow for ensuring safe handling of **copper neodecanoate**.



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Logical workflow for safe handling of **copper neodecanoate**.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.

Experimental Protocols for Toxicological Assessment

The hazard classifications for **copper neodecanoate** are determined through standardized toxicological studies. While specific study reports for this compound are not publicly available, the methodologies follow established OECD (Organisation for Economic Co-operation and Development) guidelines.

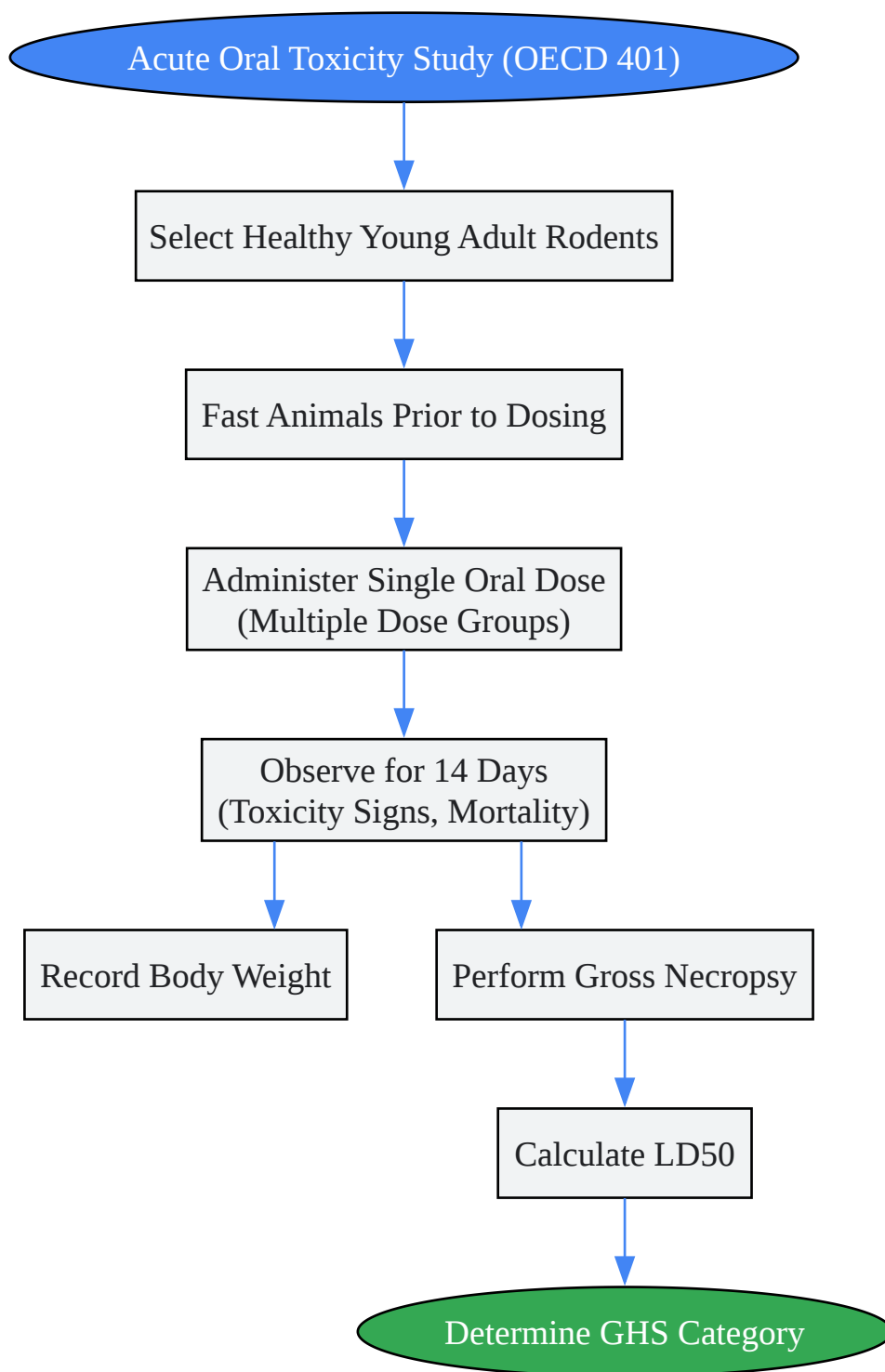
Acute Oral Toxicity (OECD Guideline 401)

This guideline provides a method for determining the median lethal dose (LD50) of a substance after a single oral administration.[\[3\]](#)[\[4\]](#)

- Test Animals: Typically, rats of a standard laboratory strain are used.[\[3\]](#)
- Procedure:
 - Animals are fasted prior to dosing.

- The test substance is administered in a single dose by gavage.
- Multiple dose levels are used with a group of animals at each level.
- Animals are observed for a period of at least 14 days for signs of toxicity and mortality.
- Body weight is recorded weekly.
- A post-mortem examination is performed on all animals.
- Data Analysis: The LD50 is calculated statistically from the dose-response data. For **copper neodecanoate**, an Acute Toxicity Estimate (ATE) for oral exposure is 500 mg/kg, which corresponds to GHS Category 4.^[1]

The following diagram illustrates the experimental workflow for an acute oral toxicity study.



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Experimental workflow for an acute oral toxicity study.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This guideline is used to assess the potential of a substance to cause skin irritation or corrosion.[\[5\]](#)[\[6\]](#)

- Test Animals: Albino rabbits are the preferred species.[\[5\]](#)
- Procedure:
 - A small area of the animal's skin is shaved.
 - A single dose of the test substance is applied to the skin and covered with a gauze patch.[\[5\]](#)
 - The patch is removed after a set exposure period (typically 4 hours).
 - The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - The severity of the skin reactions is scored.
- Data Analysis: The mean scores for erythema and edema are used to classify the substance's irritation potential. While specific data for **copper neodecanoate** is not available, it is generally considered to be a skin irritant.[\[2\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline evaluates the potential of a substance to cause eye irritation or damage.[\[7\]](#)[\[8\]](#)

- Test Animals: Albino rabbits are typically used.[\[7\]](#)
- Procedure:
 - A single dose of the test substance is applied to the conjunctival sac of one eye.[\[7\]](#)
 - The other eye serves as a control.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva.
 - The severity of any lesions is scored.

- **Data Analysis:** The scores for corneal opacity, iritis, and conjunctival redness and chemosis are used to classify the substance's eye irritation potential.

Stability and Reactivity

- **Chemical Stability:** Stable under normal conditions of use and storage.
- **Conditions to Avoid:** Heat, flames, and sparks.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon oxides and copper oxides.

Disposal Considerations

Dispose of **copper neodecanoate** and its containers in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways due to its high aquatic toxicity.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for the most current and complete information before handling any chemical.

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